

# Personal protective equipment for handling Fmoc-4-Amb-OH

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## Compound of Interest

Compound Name: Fmoc-4-Amb-OH

Cat. No.: B557894

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## Essential Safety and Handling Guide for Fmoc-4-Amb-OH

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety, operational, and disposal information for Fmoc-4-(aminomethyl)benzoic acid (**Fmoc-4-Amb-OH**), a key building block in peptide synthesis. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of your research.

### Chemical and Physical Properties

**Fmoc-4-Amb-OH** is a white to off-white powder.<sup>[1]</sup> While it is slightly soluble in water, it is primarily used in organic solvents for peptide synthesis.<sup>[1]</sup> Key quantitative data for this compound are summarized below.

Property	Value	Reference
CAS Number	164470-64-8	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>23</sub> H <sub>19</sub> NO <sub>4</sub>	<a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	373.40 g/mol	
Melting Point	224-228 °C	<a href="#">[1]</a>
Storage Temperature	2-8 °C	<a href="#">[5]</a>

### Hazard Identification and Personal Protective Equipment (PPE)

According to the 2012 OSHA Hazard Communication Standard, **Fmoc-4-Amb-OH** is not classified as a hazardous chemical.[\[4\]](#) However, as with any laboratory chemical, appropriate precautions should be taken to minimize exposure.

#### Recommended Personal Protective Equipment (PPE):

- Respiratory Protection: A dust mask, such as a type N95 (US) or type P1 (EN 143), should be used where dust formation is a possibility.[\[6\]](#)
- Eye Protection: Safety glasses with side-shields or goggles are mandatory.
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Skin and Body Protection: A laboratory coat should be worn.

#### Experimental Protocols: Safe Handling and Disposal

##### Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container in a refrigerator at 2-8°C in a dry, well-ventilated area.[\[5\]](#)

##### Handling and Use:

- Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation and inhalation of dust.[2]
- Avoid contact with skin and eyes.[1][2] In case of accidental contact, follow the first-aid measures outlined below.
- Use non-sparking tools to prevent electrostatic discharge.[2]
- Weigh the required amount of the powder carefully, minimizing dust generation.

#### Disposal:

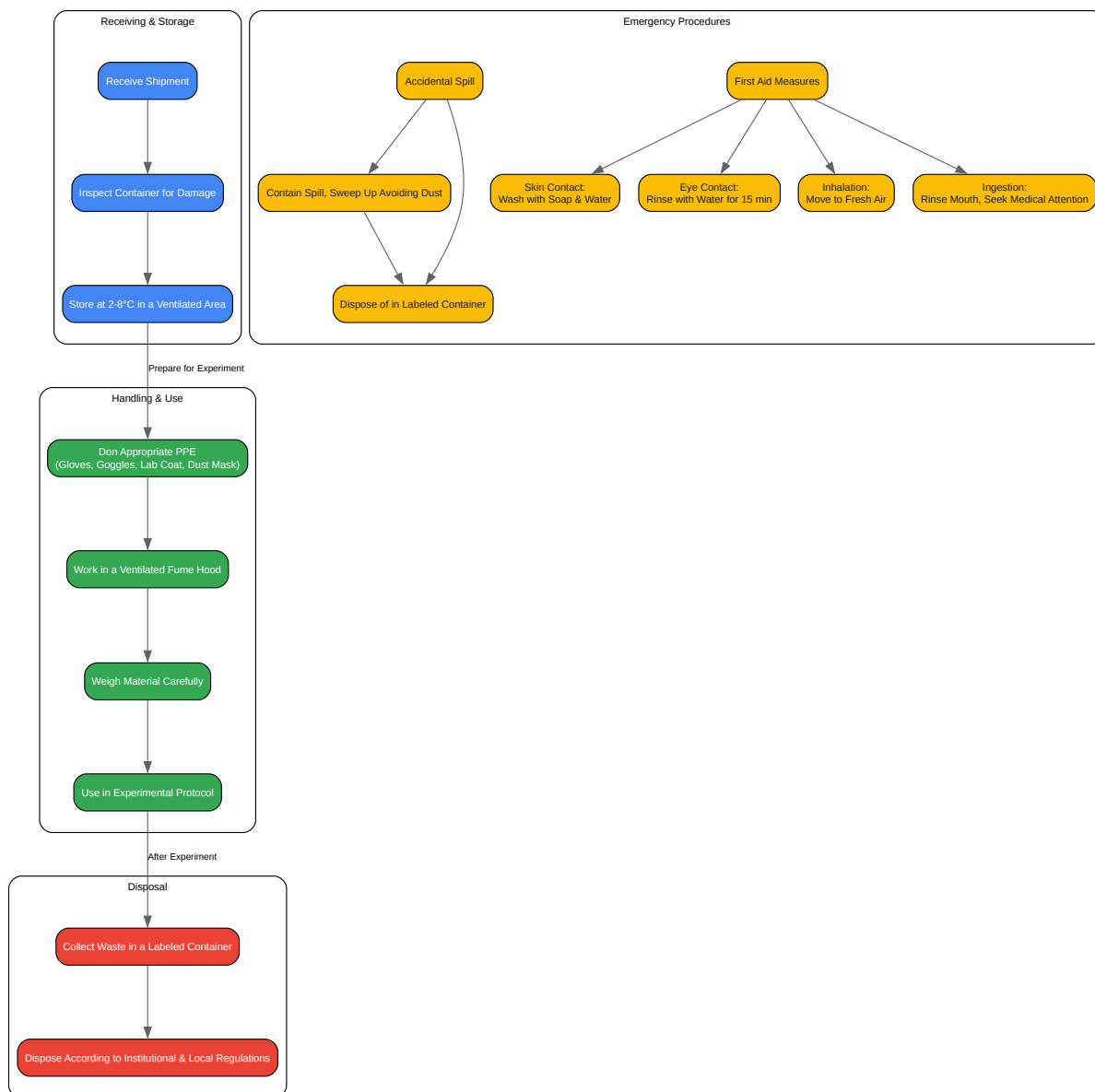
- Dispose of waste material in accordance with federal, state, and local environmental control regulations.
- Do not empty into drains.[4]
- Sweep up any spills, avoiding dust formation, and place the material in a suitable, labeled container for disposal.[4]

#### First-Aid Measures:[4]

- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek medical attention.[2][4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water.[2][4]
- Eye Contact: Rinse eyes cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.[2][4]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention.[2][4]

#### Safe Handling and Disposal Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **Fmoc-4-Amb-OH**.



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Caption: Workflow for the safe handling and disposal of **Fmoc-4-Amb-OH**.

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